

Applications of 2,6-Dimethylphenyl Isocyanate in Pharmaceutical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: 2,6-Dimethylphenyl isocyanate

Cat. No.: B127852

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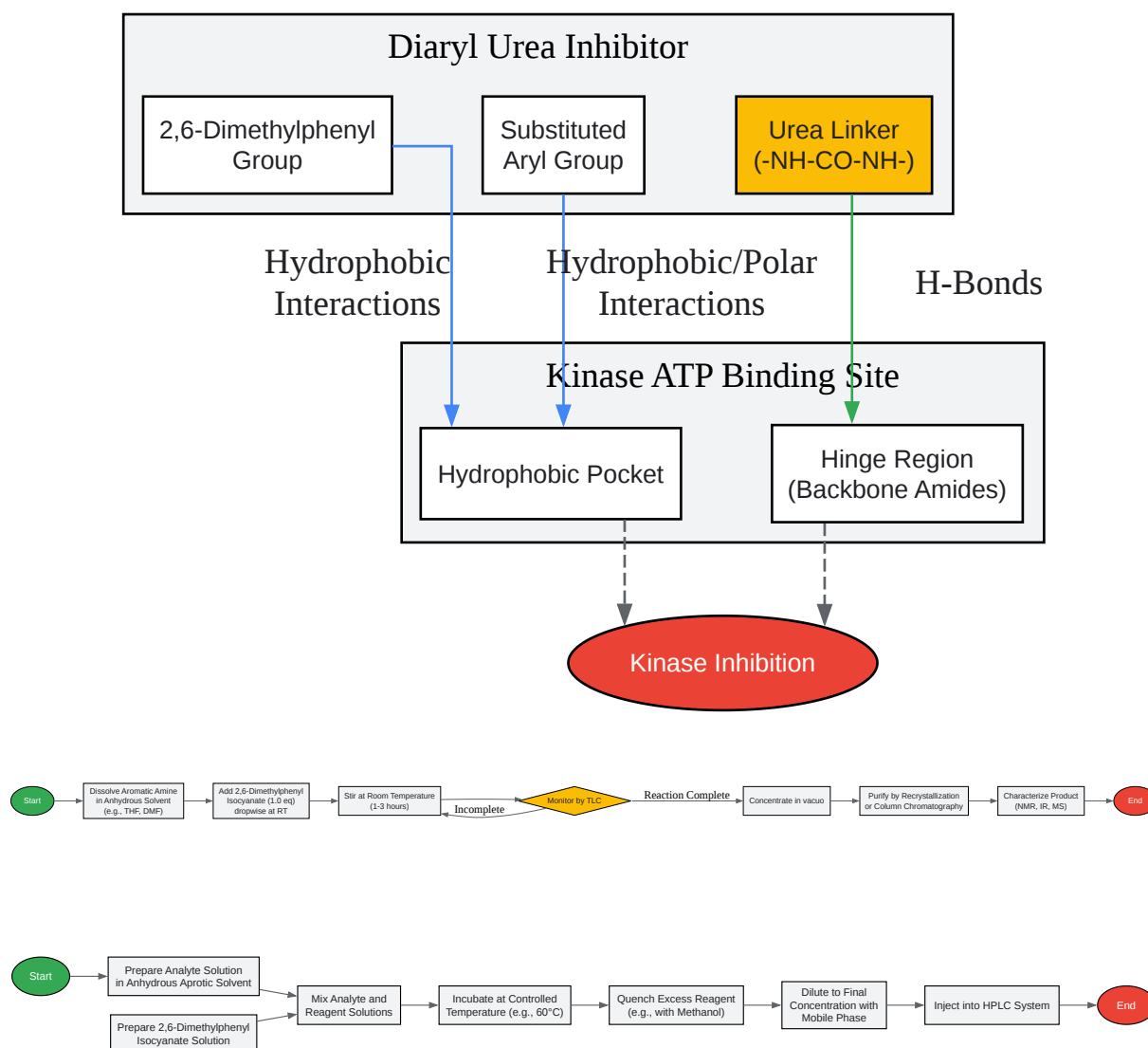
Introduction

2,6-Dimethylphenyl isocyanate is a versatile reagent in pharmaceutical research, primarily utilized as a key building block in the synthesis of biologically active compounds and as a derivatizing agent for analytical applications. Its unique structural features, including the sterically hindered isocyanate group flanked by two methyl groups, influence its reactivity and the conformational properties of the resulting molecules. This document provides detailed application notes and experimental protocols for the use of **2,6-dimethylphenyl isocyanate** in the synthesis of kinase inhibitors and as a derivatizing agent for chromatography.

Application Note I: Synthesis of Diaryl Urea-Based Kinase Inhibitors

The diaryl urea motif is a well-established pharmacophore in numerous kinase inhibitors, including the FDA-approved drug Sorafenib. The urea linkage acts as a hydrogen bond donor and acceptor, facilitating binding to the hinge region of the kinase domain. **2,6-Dimethylphenyl isocyanate** is a valuable reagent for introducing the 2,6-dimethylphenyl group into these structures, which can probe the hydrophobic pocket of the kinase and influence the overall conformation of the inhibitor.

Logical Relationship: Kinase Inhibition by Diaryl Ureas



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